Application Notes and Protocols: Measuring the Pro-Angiogenic Effects of Ono-1301

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Compound of Interest

Compound Name:	*Ono-1301*
Cat. No.:	*B1238302*

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Introduction

Ono-1301 is a synthetic, orally active, and long-acting prostacyclin (PGI2) agonist with a dual mechanism of action that includes thromboxane synthase inhibition.[1][2][3] Initially developed for pathologies such as pulmonary hypertension, its therapeutic potential has been explored in a variety of diseases characterized by ischemia, inflammation, and fibrosis.[2][3][4] A significant body of research has demonstrated that **Ono-1301** possesses potent pro-angiogenic properties, making it a compound of high interest for therapeutic angiogenesis in conditions like ischemic heart disease.[5][6]

The primary pro-angiogenic mechanism of **Ono-1301** is mediated through its agonistic activity on the prostacyclin I2 (IP) receptor.[7] This interaction triggers a cascade of intracellular signaling events, culminating in the increased expression and secretion of key angiogenic growth factors, notably Vascular Endothelial Growth Factor (VEGF) and Hepatocyte Growth Factor (HGF).[2][6] These growth factors then act on endothelial cells to stimulate their proliferation, migration, and differentiation, the fundamental processes of angiogenesis.[6]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on methodologies to accurately measure and validate the pro-

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angiogenic effects of **Ono-1301**. We will detail both in vitro and in vivo protocols, explaining the causality behind experimental choices to ensure robust and reproducible data generation.

Section 1: Mechanism of Action - The **Ono-1301** Signaling Cascade

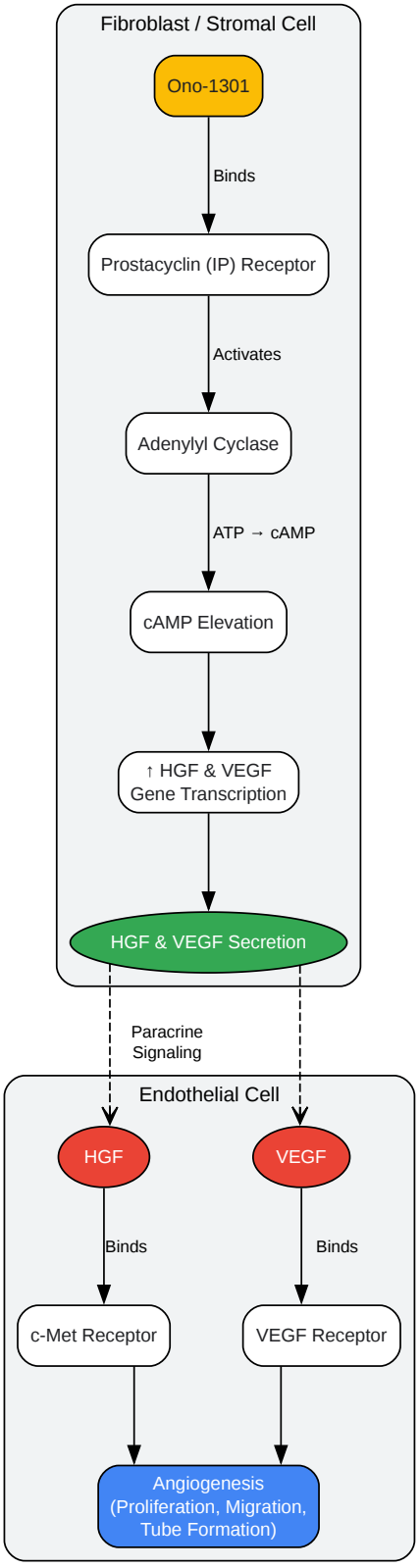
Understanding the molecular pathway initiated by **Ono-1301** is critical for designing experiments and interpreting results. The drug's pro-angiogenic effects are not a result of direct interaction with endothelial cell angiogenic receptors, but rather an upstream induction of endogenous growth factors.

The core pathway involves:

- IP Receptor Activation: **Ono-1301** binds to and activates the G-protein coupled IP receptor on target cells, such as fibroblasts and endothelial cells.[3][7]
- cAMP Production: This activation stimulates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP).[1][6] A single administration of **Ono-1301** has been shown to produce a sustained increase in plasma cAMP levels.[1][8]
- Growth Factor Upregulation: Elevated intracellular cAMP levels lead to the activation of downstream effectors that promote the transcription and translation of HGF and VEGF.[6]
- Paracrine Signaling: The secreted HGF and VEGF act in a paracrine manner, binding to their respective receptors (c-Met and VEGFR) on nearby endothelial cells to initiate the angiogenic process.[6]

This pathway can be visualized as follows:

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Caption: **Ono-1301** signaling pathway for angiogenesis induction.

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Section 2: In Vitro Assessment of Angiogenesis

In vitro assays are essential for initial screening, dose-response analysis, and mechanistic studies. They offer a controlled environment to dissect the specific effects of **Ono-1301** on endothelial cells.

Endothelial Cell Tube Formation Assay

Principle: This is the most widely used and definitive in vitro assay for modeling the later stages of angiogenesis.[9] It assesses the ability of endothelial cells to differentiate, migrate, and align to form capillary-like tubular structures when cultured on a basement membrane extract, such as Matrigel®.[10][11] **Ono-1301** is expected to promote tube formation, an effect that can be abrogated by neutralizing antibodies against HGF or VEGF.[6]

Experimental Workflow:

Caption: Workflow for the endothelial cell tube formation assay.

Detailed Protocol:

- Materials:
  - Human Umbilical Vein Endothelial Cells (HUVECs)
  - Corning® Matrigel® Matrix[12]
  - 96-well flat-bottom tissue culture-treated plates
  - Endothelial Cell Growth Medium (EGM-2)
  - Basal Medium (EBM-2) for starvation
  - **Ono-1301** (dissolved in appropriate vehicle, e.g., DMSO)
  - Vehicle Control (e.g., DMSO)
  - Positive Control: VEGF (50 ng/mL)
  - Calcein AM for visualization (optional)

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- Procedure:

1. Plate Coating: Thaw Matrigel® on ice overnight at 4°C. Using pre-chilled pipette tips, add 50 µL of Matrigel® to each well of a 96-well plate. Ensure the entire surface is covered.

2. Gelling: Incubate the plate at 37°C for 30-60 minutes to allow the Matrigel® to solidify.

3. Cell Preparation: Culture HUVECs to ~80% confluency. The day before the assay, replace the growth medium with a starvation medium (e.g., EBM-2 with 0.5% FBS) for 4-6 hours. This reduces baseline signaling and enhances the response to stimuli.

4. Cell Seeding: Harvest the starved cells using trypsin.[9] Resuspend them in starvation medium at a density of 2-3 x 10^5 cells/mL.

5. Treatment: Prepare serial dilutions of **Ono-1301** in starvation medium. Add 100 µL of the cell suspension (20,000-30,000 cells) to each Matrigel®-coated well. Immediately add the **Ono-1301** dilutions, vehicle control, or positive control to the respective wells.

6. Incubation: Incubate the plate at 37°C, 5% CO2 for 4 to 12 hours. Tube formation is a rapid process and should be monitored periodically.[10]

7. Imaging: Visualize the tube networks using a phase-contrast microscope. Capture images from the center of each well.

8. Quantification: Analyze the images using software (e.g., ImageJ with the Angiogenesis Analyzer plugin). Key parameters to quantify are:

    - Total Tube Length
    - Number of Nodes/Junctions
    - Number of Branches/Loops

Data Presentation and Interpretation:

The results should demonstrate a dose-dependent increase in tube formation with **Ono-1301** treatment.

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Treatment Group	Concentration	Mean Total Tube Length (µm)	Mean Number of Branches
Vehicle Control	-	1250 ± 150	15 ± 4
Ono-1301	0.1 µM	2100 ± 200	28 ± 5
Ono-1301	1.0 µM	3500 ± 250	45 ± 6
Ono-1301	10 µM	4800 ± 300	62 ± 8
VEGF (Positive Ctrl)	50 ng/mL	5100 ± 280	68 ± 7

Note: Data are representative. Actual values will vary based on cell type and experimental conditions.

Endothelial Cell Migration (Wound Healing) Assay

Principle: Angiogenesis requires endothelial cells to migrate to form new vessels. The wound healing or "scratch" assay is a straightforward method to assess this process. A scratch is made in a confluent cell monolayer, and the ability of the cells to migrate and close the gap is measured over time in the presence of the test compound.

Detailed Protocol:

- Cell Seeding: Seed HUVECs in a 24-well plate and grow to 95-100% confluency.
- Starvation: Replace growth medium with starvation medium (EBM-2 + 0.5% FBS) for 4-6 hours.
- Wound Creation: Using a sterile p200 pipette tip, make a straight scratch down the center of each well.
- Washing: Gently wash the wells with PBS to remove dislodged cells.
- Treatment: Add starvation medium containing **Ono-1301** at various concentrations, a vehicle control, or a positive control (VEGF).

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- Imaging: Immediately acquire an image of the scratch at time 0 (T0). Place the plate in a 37°C incubator. Acquire subsequent images of the same field at regular intervals (e.g., 6, 12, 24 hours).
- Analysis: Measure the area of the scratch at each time point using image analysis software. Calculate the percentage of wound closure relative to the T0 area.

Expected Outcome: **Ono-1301** should increase the rate of wound closure compared to the vehicle control, indicating enhanced cell migration.

Section 3: In Vivo Confirmation of Angiogenesis

In vivo models are crucial for validating the physiological relevance of in vitro findings. They assess the formation of functional, blood-perfused vessels within a living organism.

Murine Matrigel Plug Assay

Principle: This is the gold-standard assay for quantifying angiogenesis in vivo.[13] A liquid mixture of Matrigel®, containing the test compound and/or cells, is injected subcutaneously into a mouse.[14] At body temperature, the Matrigel® forms a solid plug.[13] Over several days, host endothelial cells invade the plug and form a network of new blood vessels, a process stimulated by pro-angiogenic compounds within the gel.[15]

Experimental Workflow:

Caption: Workflow for the in vivo Matrigel® plug angiogenesis assay.

Detailed Protocol:

- Materials:
  - 6-8 week old mice (e.g., C57BL/6 or nude mice)
  - High Concentration Corning® Matrigel® Matrix[16]
  - **Ono-1301**
  - Positive Control: bFGF or VEGF

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- Heparin (to prevent gel clotting)
- Anesthetics
- Drabkin's Reagent Kit (for hemoglobin quantification) or materials for immunohistochemistry (IHC)

- Procedure:

1. Preparation: Thaw Matrigel® on ice. Mix 0.5 mL of Matrigel® with heparin (25 U/mL final concentration) and the desired concentration of **Ono-1301** or controls. Keep the mixture on ice at all times.
2. Injection: Anesthetize the mouse. Using a pre-chilled 27-gauge needle and syringe, inject the 0.5 mL Matrigel® mixture subcutaneously into the dorsal flank of the mouse.
3. Incubation Period: Allow the plug to solidify and for angiogenesis to occur over 7 to 14 days.
4. Plug Excision: Euthanize the mouse and surgically excise the solid, red-colored Matrigel® plug. The reddish color is indicative of vascularization.
5. Quantification (Method A - Hemoglobin Content):
   - Weigh the excised plug.
   - Homogenize the plug in distilled water.
   - Centrifuge the homogenate and collect the supernatant.
   - Measure the hemoglobin concentration in the supernatant using Drabkin's reagent according to the manufacturer's protocol. The amount of hemoglobin is directly proportional to the amount of blood perfusion and thus, angiogenesis.
6. Quantification (Method B - Immunohistochemistry):
   - Fix the plug in formalin and embed it in paraffin.

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- Section the plug and perform IHC staining for an endothelial cell marker, such as CD31.
- Quantify the microvessel density (MVD) by counting the number of CD31-positive vessels per high-power field.

Data Presentation and Interpretation:

The results should show a significant increase in vascularization in the **Ono-1301**-treated plugs compared to controls.

Treatment Group	Mean Hemoglobin Content (mg/dL)	Mean Microvessel Density (vessels/HPF)
Matrigel® + Vehicle	1.5 ± 0.4	12 ± 3
Matrigel® + Ono-1301 (30 µg)	6.8 ± 1.1	48 ± 7
Matrigel® + bFGF (200 ng)	8.2 ± 1.5	61 ± 9

*P < 0.01 vs. Vehicle. Note: Data are representative.

Section 4: Validating the Mechanism of Action

A key aspect of scientific integrity is to confirm that the observed effects are due to the proposed mechanism. For **Ono-1301**, this involves demonstrating that its pro-angiogenic activity is dependent on the IP receptor and the subsequent production of HGF and VEGF.

Experimental Approach:

- IP Receptor Blockade: Co-administer **Ono-1301** with a selective IP receptor antagonist (e.g., CAY10441). The pro-angiogenic effects of **Ono-1301** should be significantly reduced or abolished. This has been demonstrated in a murine sponge model where the antagonist dramatically reduced the angiogenic effect of **Ono-1301**.[7]
- Growth Factor Neutralization: In both in vitro and in vivo assays, co-administer **Ono-1301** with neutralizing antibodies specific for HGF and/or VEGF. This should also abrogate the pro-angiogenic response, confirming that these growth factors are the downstream mediators of **Ono-1301**'s action.[6]

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By including these validation experiments, researchers can confidently attribute the observed angiogenesis to the specific signaling pathway activated by **Ono-1301**, adding a layer of trustworthiness to the results.

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